

GSK269962A solubility issues and how to resolve them.

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Compound of Interest

Compound Name: GSK269962A

Cat. No.: B1663334

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Technical Support Center: GSK269962A

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GSK269962A**.

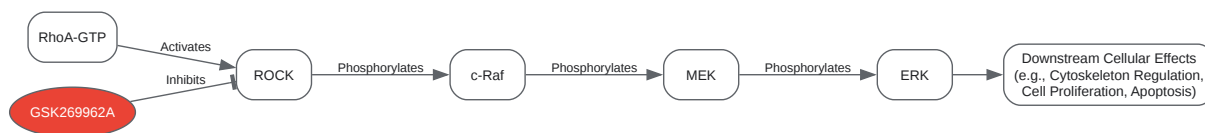
Frequently Asked Questions (FAQs)

Q1: What is **GSK269962A** and what is its mechanism of action?

GSK269962A is a potent and selective inhibitor of Rho-associated protein kinase (ROCK).[1][2][3] It exhibits high affinity for both ROCK1 and ROCK2 isoforms, with IC50 values of 1.6 nM and 4 nM, respectively.[1][2][3] By inhibiting ROCK, **GSK269962A** interferes with downstream signaling pathways that regulate cellular processes such as actin cytoskeleton organization, cell adhesion, and smooth muscle contraction.[2][4] This inhibitory activity gives it anti-inflammatory and vasodilatory properties.[1][5]

Q2: What is the primary signaling pathway affected by **GSK269962A**?

GSK269962A primarily targets the ROCK signaling pathway. In some cellular contexts, such as in acute myeloid leukemia (AML) cells, it has been shown to inhibit the ROCK1/c-Raf/ERK signaling pathway.[6][7]



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Diagram of the ROCK1/c-Raf/ERK signaling pathway inhibited by **GSK269962A**.

Q3: In which solvents is **GSK269962A** soluble?

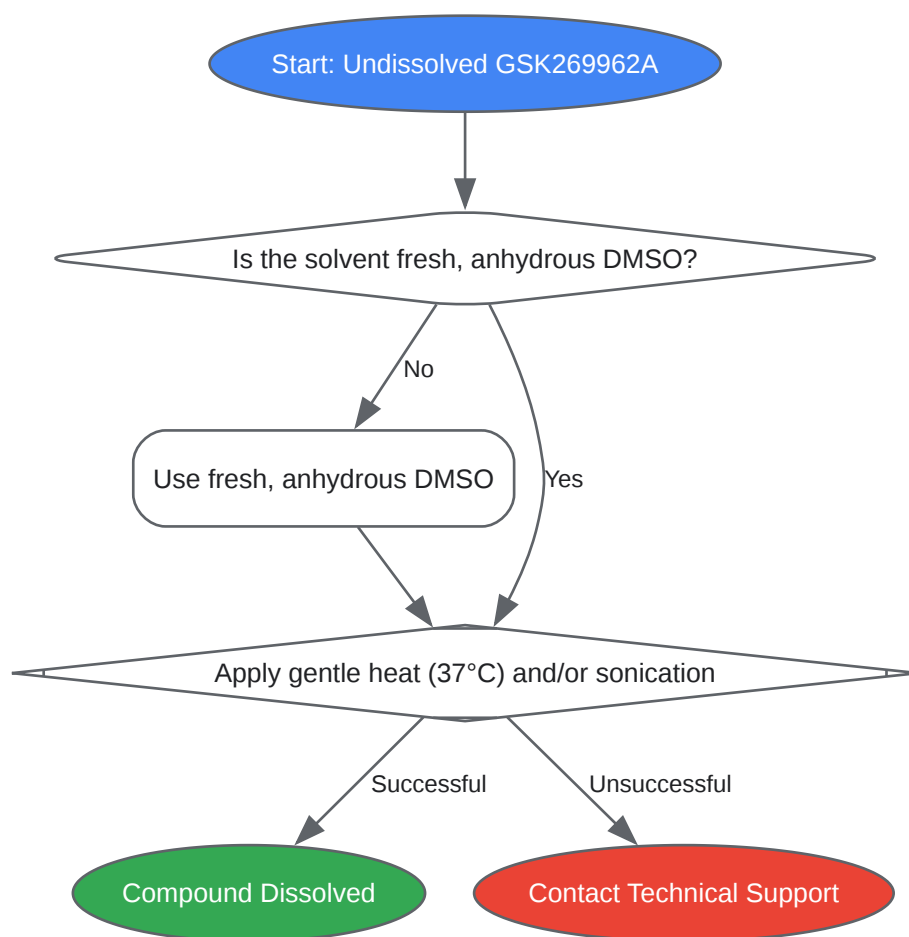
GSK269962A exhibits good solubility in DMSO and ethanol, but it is poorly soluble in water.[1]
[2][8]

Troubleshooting Guide: Solubility Issues

Q4: I am having trouble dissolving **GSK269962A**. What should I do?

If you are encountering solubility issues, consider the following steps:

- Choose the right solvent: Based on available data, DMSO is the recommended solvent for preparing stock solutions.
- Use fresh, high-quality solvent: Moisture in DMSO can reduce the solubility of **GSK269962A**. [2] Always use fresh, anhydrous DMSO.
- Apply gentle heating and/or sonication: If the compound does not readily dissolve, warming the solution briefly at 37°C or using a sonication bath can aid dissolution.[3][5][9]
- Prepare a concentrated stock solution: It is advisable to prepare a concentrated stock solution in DMSO (e.g., 10 mM to 100 mM) and then dilute it to the final working concentration in your aqueous experimental medium.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. GSK269962A | ROCK | S6 Kinase | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 4. [selleck.co.jp](https://www.selleck.co.jp) [[selleck.co.jp](https://www.selleck.co.jp)]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- 6. Preclinical evaluation of the ROCK1 inhibitor, GSK269962A, in acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Preclinical evaluation of the ROCK1 inhibitor, GSK269962A, in acute myeloid leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. go.drugbank.com [go.drugbank.com]
- 9. selleckchem.com [selleckchem.com]
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